

Improving AST5902 mesylate stability in DMSO

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: AST5902 mesylate

Cat. No.: B15612647 Get Quote

AST5902 Mesylate Technical Support Center

Welcome to the technical support center for **AST5902 mesylate**. This resource is designed for researchers, scientists, and drug development professionals to ensure the stability and integrity of AST5902 in DMSO for reliable and reproducible experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **AST5902 mesylate**?

A1: AST5902 is the principal active metabolite of Alflutinib (AST2818), which is an irreversible and highly selective third-generation Epidermal Growth Factor Receptor (EGFR) inhibitor.[1][2] It is being developed for the treatment of non-small cell lung cancer patients with specific EGFR mutations.[2] In research settings, it is crucial to maintain its chemical stability to ensure its potent antineoplastic activity is accurately assessed.

Q2: What is the best way to prepare a stock solution of **AST5902 mesylate** in DMSO?

A2: To prepare a stock solution, use high-quality, anhydrous (moisture-free) dimethyl sulfoxide (DMSO). The presence of water in DMSO can significantly impact the solubility and stability of mesylate compounds.[1][3] For detailed steps, please refer to the "Protocol for Preparing AST5902 Stock Solutions in DMSO" in the Experimental Protocols section.

Q3: How should I store my AST5902 DMSO stock solution for maximum stability?



A3: Proper storage is critical for preventing degradation. Once prepared, the stock solution should be aliquoted into small, single-use volumes in inert containers (amber glass or polypropylene tubes) to avoid repeated freeze-thaw cycles and exposure to light.[4][5] Store these aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][5] Always seal vials tightly to prevent moisture absorption.[6]

Data Presentation: Recommended Storage Conditions

Parameter	Recommendation	Rationale
Solvent	Anhydrous, high-purity DMSO	DMSO is hygroscopic; water can promote degradation or solvate formation.[1][3]
Concentration	As recommended by the supplier (e.g., 10-50 mM)	Very high concentrations can increase the risk of precipitation upon freezing.[4]
Temperature	-80°C (long-term) or -20°C (short-term)	Lower temperatures slow down the rate of chemical degradation.[1][5]
Storage Period	Up to 6 months at -80°C; Up to 1 month at -20°C	Based on general vendor stability data for similar compounds.[1][5]
Container	Amber glass or polypropylene vials	Prevents adsorption to container surfaces and protects from light.[4]
Aliquoting	Single-use volumes	Minimizes freeze-thaw cycles, which can degrade the compound.[1][4]
Atmosphere	Purge with inert gas (Argon/Nitrogen)	Optional, but recommended to displace oxygen and prevent oxidation.[4]

Q4: How many times can I freeze-thaw my stock solution aliquots?



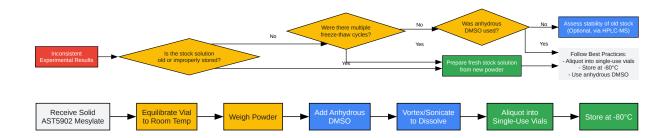
A4: It is strongly recommended to avoid repeated freeze-thaw cycles.[1][4] Ideally, aliquots should be single-use. If you must reuse an aliquot, limit it to one or two additional freeze-thaw cycles and use it for non-critical experiments.

Troubleshooting Guide

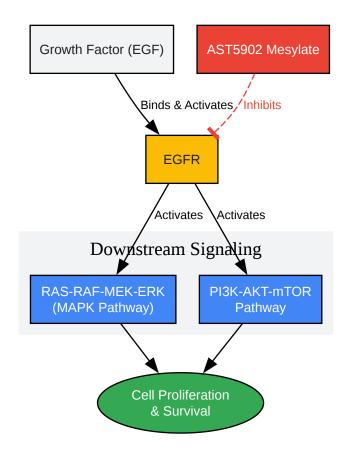
Q1: My experimental results are inconsistent. Could my AST5902 be degrading?

A1: Yes, inconsistent results, such as a loss of compound activity, are a primary indicator of compound degradation.[4] Stability can be affected by storage conditions, solvent quality, and handling.[4] It is recommended to verify the integrity of your stock solution. See the protocol for "Assessing AST5902 Stability using HPLC-MS."

Mandatory Visualization







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Effects of rifampicin on the pharmacokinetics of alflutinib, a selective third-generation EGFR kinase inhibitor, and its metabolite AST5902 in healthy volunteers PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The mechanism of solvent-mediated desolvation transformation of lenvatinib mesylate from dimethyl sulfoxide solvate to form D PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. captivatebio.com [captivatebio.com]



- 6. quora.com [quora.com]
- To cite this document: BenchChem. [Improving AST5902 mesylate stability in DMSO].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15612647#improving-ast5902-mesylate-stability-indmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com